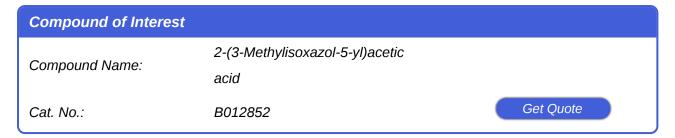


Solubility Profile of 2-(3-Methylisoxazol-5-yl)acetic acid: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of 2-(3-Methylisoxazol-5-yl)acetic acid. Despite a thorough review of scientific literature, specific quantitative solubility data for this compound in various organic and inorganic solvents is not readily available. Consequently, this document focuses on providing a detailed, best-practice experimental protocol for determining the thermodynamic solubility of 2-(3-Methylisoxazol-5-yl)acetic acid. Additionally, it presents the known physicochemical properties of the compound, which are crucial for understanding its behavior in solution. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary information to conduct their own solubility assessments and to facilitate the use of this compound in further research and development.

Introduction

2-(3-Methylisoxazol-5-yl)acetic acid is a heterocyclic compound with potential applications in medicinal chemistry and drug discovery as a synthetic building block. Understanding the solubility of this compound is a critical first step in its formulation for preclinical and clinical studies. Solubility impacts bioavailability, dosage form design, and the selection of appropriate solvent systems for synthesis, purification, and analysis. This guide addresses the current gap



in public knowledge regarding the specific solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** and provides the means to generate this essential data.

Physicochemical Properties of 2-(3-Methylisoxazol-5-yl)acetic acid

While specific solubility data is sparse, a number of key physicochemical properties of **2-(3-Methylisoxazol-5-yl)acetic acid** have been reported. These properties, summarized in Table 1, are essential for predicting its general solubility behavior and for designing experimental studies. The isoxazole ring imparts a degree of polarity to the molecule.[1]

Property	Value	Reference
Molecular Formula	C6H7NO3	[2]
Molecular Weight	141.126 g/mol	[2]
Melting Point	101-104 °C	[2]
Predicted pKa	3.70 ± 0.10	[2]
LogP	0.61010	[2]
Hydrogen Bond Donor Count	1	[2]
Hydrogen Bond Acceptor Count	4	[2]
Appearance	White solid	

Table 1: Physicochemical Properties of 2-(3-Methylisoxazol-5-yl)acetic acid

Experimental Protocol: Determination of Thermodynamic Solubility

The following is a detailed protocol for the determination of the thermodynamic solubility of **2-**(**3-Methylisoxazol-5-yl)acetic acid** using the saturation shake-flask method. This method is considered the gold standard for its reliability and accuracy.



Materials

- 2-(3-Methylisoxazol-5-yl)acetic acid (high purity)
- Selected solvents (e.g., Water, Phosphate Buffer pH 7.4, 0.1 N HCl, Methanol, Ethanol, Acetone, Acetonitrile, Dimethyl Sulfoxide)
- · Calibrated analytical balance
- Vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Methodology

- Preparation of Standard Solutions: Prepare a series of standard solutions of 2-(3-Methylisoxazol-5-yl)acetic acid of known concentrations in the selected analytical solvent for HPLC calibration.
- Sample Preparation: Add an excess amount of 2-(3-Methylisoxazol-5-yl)acetic acid to a
 vial containing a known volume of the test solvent. The excess solid should be clearly visible.
- Equilibration: Seal the vials and place them in an orbital shaker set at a constant temperature (e.g., 25 °C or 37 °C). Allow the samples to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated and in equilibrium with the solid phase.
- Phase Separation: After equilibration, allow the vials to stand to let the excess solid settle.
 Centrifuge the vials at a high speed to pellet the remaining solid.

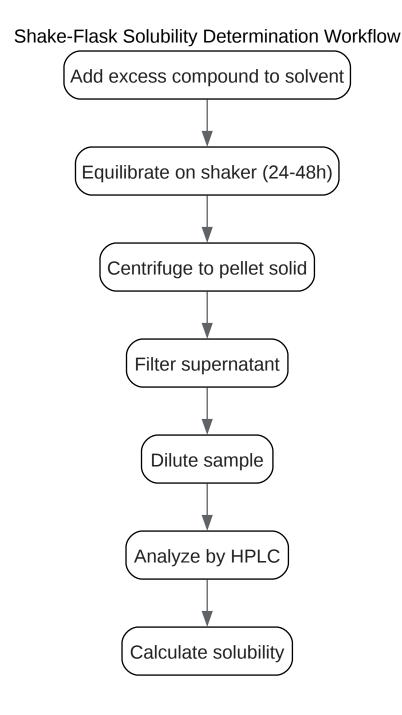


- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.
- Dilution: Dilute the filtered sample with the analytical solvent to a concentration that falls within the range of the HPLC calibration curve.
- Quantification: Analyze the diluted samples by HPLC to determine the concentration of 2-(3-Methylisoxazol-5-yl)acetic acid.
- Data Analysis: Calculate the solubility of the compound in the test solvent by multiplying the measured concentration by the dilution factor. The experiment should be performed in triplicate for each solvent.

Visualizations Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining thermodynamic solubility.





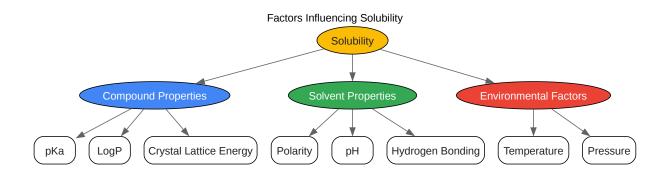
Click to download full resolution via product page

Caption: Workflow for Thermodynamic Solubility Determination.

Factors Influencing Solubility

The solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** is governed by a complex interplay of factors related to both the compound and the solvent.





Click to download full resolution via product page

Caption: Key Factors Affecting Compound Solubility.

Conclusion

While direct experimental data on the solubility of **2-(3-Methylisoxazol-5-yl)acetic acid** is not currently available in the public domain, this technical guide provides the necessary tools for researchers to determine this crucial parameter. The provided physicochemical data offers a starting point for understanding its likely behavior, and the detailed experimental protocol for the shake-flask method outlines a reliable approach for generating robust solubility data. The generation and dissemination of such data will be invaluable for the future development and application of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 2-(3-Methylisoxazol-5-yl)acetic acid | lookchem [lookchem.com]







 To cite this document: BenchChem. [Solubility Profile of 2-(3-Methylisoxazol-5-yl)acetic acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012852#solubility-of-2-3-methylisoxazol-5-yl-acetic-acid-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com